

Structural Analysis of 2'-Amino-2'-deoxycytidine-5'-triphosphate

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Compound of Interest

Compound Name: 2'-Amino-2'-deoxycytidine-5'-triphosphate

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Technical Monograph & Application Guide

Executive Summary

2'-Amino-2'-deoxycytidine-5'-triphosphate (2'-NH₂-dCTP) is a modified nucleoside triphosphate widely utilized in the in vitro selection (SELEX) of nuclease-resistant aptamers. Chemically, it is a cytidine analog where the 2'-hydroxyl (-OH) group of the ribose sugar is replaced by an amino (-NH₂) group.

This single atomic substitution confers three critical properties:

- **Nuclease Resistance:** The 2'-amino group prevents the formation of the 2',3'-cyclic phosphate intermediate required for hydrolysis by many ribonucleases (e.g., RNase A).
- **Chemical Conjugation Handle:** The nucleophilic amino group allows for post-selection functionalization (e.g., with fluorophores or spin labels) via acylation or alkylation.
- **pH-Dependent Electrostatics:** Unlike the neutral 2'-OH, the 2'-NH₂ group has a pK_a of ~6.2, introducing a pH-switchable positive charge that influences sugar conformation and

backbone interactions.

Chemical Architecture & Physicochemical Properties[1]

Molecular Structure

The molecule consists of a cytosine base linked via a

-N1-glycosidic bond to a 2'-amino-2'-deoxyribose sugar, which is phosphorylated at the 5' position.

Feature	Specification
IUPAC Name	((2R,3S,4R,5R)-4-amino-5-(4-amino-2-oxopyrimidin-1(2H)-yl)-3-hydroxytetrahydrofuran-2-yl)methyl tetrahydrogen triphosphate
Formula	
Molecular Weight	482.17 g/mol (Free Acid)
pK _a (2'-NH ₂)	~6.2 (Protonated below pH 6.2; Neutral above)
	271 nm (pH 7.[1][2][3][4]0)

Conformational Dynamics: The Sugar Pucker

The 2'-substitution dictates the "pucker" of the sugar ring, which in turn controls the helical geometry (A-form vs. B-form) of the resulting oligonucleotide.[5][6]

- Ribose (2'-OH): Favors C3'-endo (North), driving A-form helices (RNA).
- Deoxyribose (2'-H): Favors C2'-endo (South), driving B-form helices (DNA).
- 2'-Amino (2'-NH₂):

- Neutral State (pH > 6.5): The 2'-amino group is less electronegative than oxygen. It exhibits a C2'-endo preference (DNA-like) in isolation but is flexible enough to adopt C3'-endo in A-form helices (e.g., when paired with RNA).
- Protonated State (pH < 6.0): Protonation generates a cationic ammonium group (). Electrostatic attraction between the 2'-ammonium and the anionic phosphate backbone can lock the sugar into specific conformations or destabilize the helix due to charge repulsion with the base stack.



Expert Insight: Unlike 2'-Fluoro (2'-F) modifications, which rigidly lock the sugar in the C3'-endo (RNA-like) conformation due to the gauche effect, 2'-NH₂ is more conformationally plastic. This plasticity often leads to lower thermal stability (

) in duplexes compared to 2'-F or 2'-OH, unless the aptamer evolves specific tertiary contacts to stabilize the structure.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for verifying the 2'-amino substitution and assessing sugar pucker via coupling constants (

).

Predicted

H-NMR Signatures (in D₂O):

- H1' Resonance: typically appears as a doublet. The coupling constant is the reporter for sugar pucker.^[7]
 - C3'-endo (North)

- C2'-endo (South)
- Note: 2'-NH₂-dCTP often shows intermediate coupling (~5-6 Hz) or broad lines, indicating rapid equilibrium.
- H2' Resonance: Significant upfield shift (shielding) compared to the H2' of CTP, due to the lower electronegativity of Nitrogen (3.04) vs. Oxygen (3.44). Expect H2' at

.

Mass Spectrometry (ESI-MS)

High-Resolution Mass Spectrometry (HRMS) in Negative Ion Mode (ESI-) is the preferred QC method.

Fragmentation Pathway (MS/MS):

- Precursor Ion
: m/z 481.01
- Loss of Pyrophosphate (
): m/z ~321 (2'-NH₂-dCMP)
- Glycosidic Bond Cleavage:
 - Base Fragment: m/z 110 (Cytosine anion)
 - Sugar-Phosphate Fragment: m/z ~370 (Triphosphate-sugar moiety)

Functional Application: Enzymatic Incorporation & SELEX

To utilize 2'-NH₂-dCTP in SELEX, one cannot use standard DNA polymerases (which reject the bulky/polar 2'-substituent) or wild-type T7 RNA polymerase (which requires 2'-OH).

The "Gatekeeper" Mutant: T7 Y639F

The Tyrosine residue at position 639 (Y639) in T7 RNA Polymerase acts as a "steric gate," sensing the 2'-hydroxyl group.

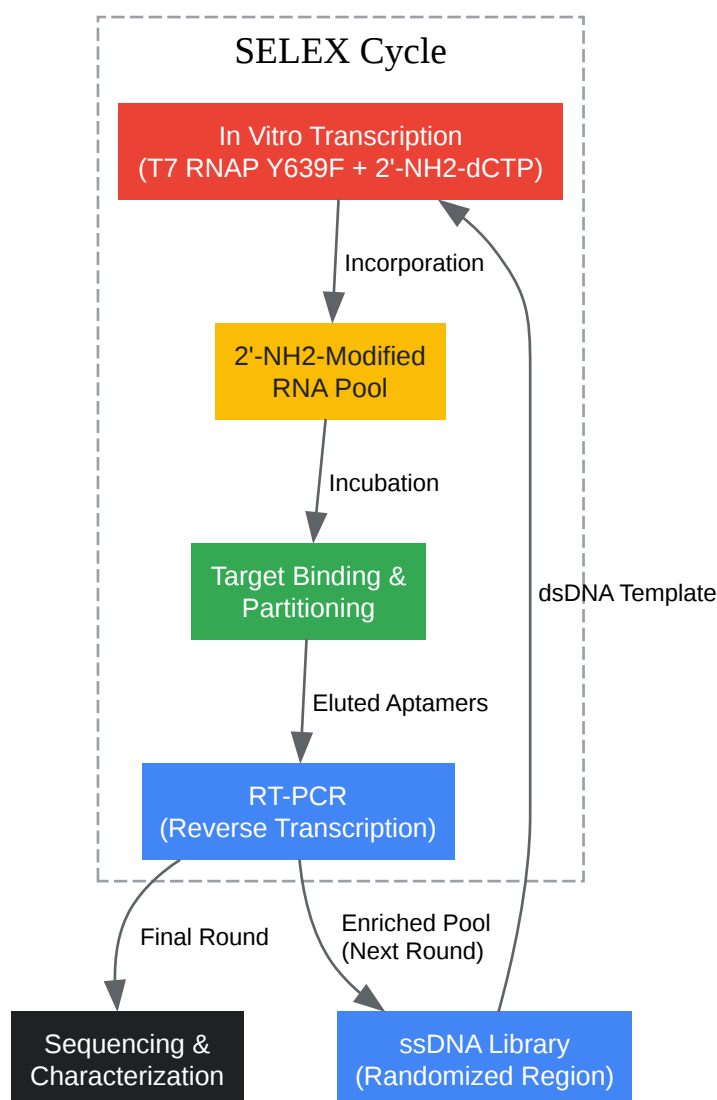
- Wild Type: Y639 sterically clashes with non-OH groups or fails to stabilize them.
- Mutant Y639F: Replacing Tyrosine with Phenylalanine removes the hydroxyl sensing capability, creating a larger cavity that accommodates 2'-H, 2'-F, and 2'-NH₂ groups.

“

Critical Protocol Note: For bulky 2'-modifications (like 2'-O-Methyl), the double mutant Y639F/H784A is required.[\[8\]](#)[\[9\]](#) However, for 2'-Amino-dCTP, the single Y639F mutant is sufficient and robust.

SELEX Workflow Visualization

The following diagram illustrates the selection cycle using 2'-NH₂-dCTP to generate nuclease-resistant aptamers.



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Figure 1: SELEX workflow for generating 2'-amino modified aptamers. The critical step is the use of T7 Y639F polymerase to incorporate the modified nucleotide.

Experimental Protocols

Quality Control via Anion Exchange HPLC

Purity is critical, as hydrolysis to the di- or mono-phosphate will inhibit the polymerase.

Method: Strong Anion Exchange (SAX)

- Column: Dionex DNAPac PA-100 or equivalent.

- Buffer A: 25 mM Tris-HCl, pH 8.0 (Low Salt).
- Buffer B: 25 mM Tris-HCl, pH 8.0 + 1 M NaCl (High Salt).
- Gradient: 0% to 60% B over 30 minutes.
- Detection: UV at 271 nm.
- Expectation:
 - 2'-NH₂-dCMP (Monophosphate): Elutes early (~5-10 min).
 - 2'-NH₂-dCDP (Diphosphate): Elutes mid-run.
 - 2'-NH₂-dCTP (Triphosphate): Elutes late (~20-25 min) as the major peak.

Handling & Stability

- pH Sensitivity: Avoid acidic buffers (pH < 6.0) during storage. Protonation of the amine () can accelerate glycosidic bond hydrolysis (depurination/depyrimidination mechanism equivalent).
- Reactivity: The 2'-amino group is nucleophilic. Avoid storage in buffers containing active esters (e.g., NHS-esters) or aldehydes unless conjugation is intended.
- Storage: Store at -80°C in aqueous solution buffered at pH 7.5–8.0. Avoid repeated freeze-thaw cycles; aliquot upon first thaw.

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